

# N-Chloroacetamide: A Comprehensive Technical Guide to Safety, Handling, and Disposal

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Chloroacetamide*

Cat. No.: *B3344158*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential safety, handling, and disposal protocols for **N-Chloroacetamide**. The information is intended to support researchers, scientists, and professionals in the drug development field in managing this chemical responsibly and minimizing potential risks.

## Chemical and Physical Properties

**N-Chloroacetamide** is a chlorinated organic compound. It is a colorless solid, although older samples may appear yellow, and it has a characteristic odor.<sup>[1]</sup> It is readily soluble in water.<sup>[1]</sup>

Property	Value	Reference(s)
Molecular Formula	C <sub>2</sub> H <sub>4</sub> ClNO	[2]
Molecular Weight	93.51 g/mol	[2][3]
CAS Number	598-49-2	[2]
Melting Point	111.5 °C	[4]
Boiling Point	225 °C (rough estimate)	[4]
Density	1.1015 g/cm <sup>3</sup> (rough estimate)	[4]
Refractive Index	1.4510 (estimate)	[4]
pKa	9.41 ± 0.46 (Predicted)	[4]
Water Solubility	98 g/mL at 20 °C	[3]
Vapor Pressure	0.05 mm Hg at 20 °C	[5]
Log Pow (n-octanol/water)	-0.63	[5][6]

## Toxicological Data

**N-Chloroacetamide** is classified as toxic if swallowed and may cause an allergic skin reaction. It is also suspected of damaging fertility or the unborn child.[6][7][8]

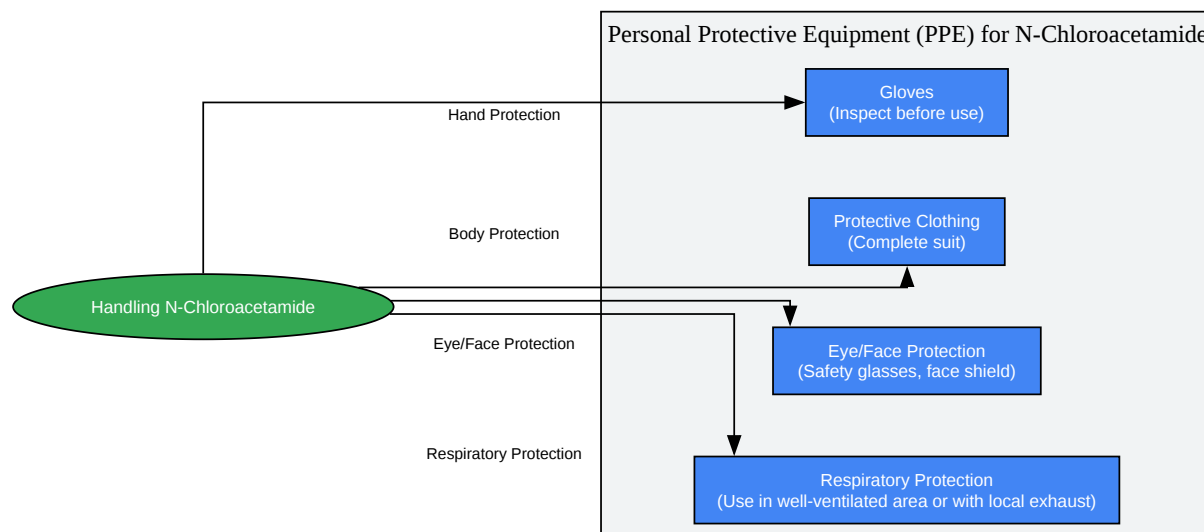
Test	Species	Route	Value	Reference(s)
LD <sub>50</sub> (Acute)	Mouse	Oral	150 mg/kg	[9]
Mouse	Oral	155 mg/kg	[9]	
Rat	Oral	70 mg/kg	[9]	
Rat (female)	Oral	138 mg/kg	[5][9]	
Dog	Oral	31 mg/kg	[9]	
Rabbit	Oral	122 mg/kg	[9]	
Mouse	Intraperitoneal	100 mg/kg	[9]	
LD <sub>50</sub> (Dermal)	Rat (male/female)	Dermal	> 2000 mg/kg	[5]

## Safety and Handling

Proper handling of **N-Chloroacetamide** is crucial to minimize exposure and ensure a safe working environment.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense.



[Click to download full resolution via product page](#)

Caption: Required Personal Protective Equipment for handling **N-Chloroacetamide**.

## Engineering Controls

Work should be conducted in a well-ventilated place, preferably under a chemical fume hood.

[6][7] Ensure that emergency exits and a risk-elimination area are established.[5]

## Safe Handling Practices

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[5][6]
- Avoid contact with skin and eyes.[5][10]
- Avoid the formation of dust and aerosols.[5][10]
- Do not eat, drink, or smoke when using this product.[5][6]

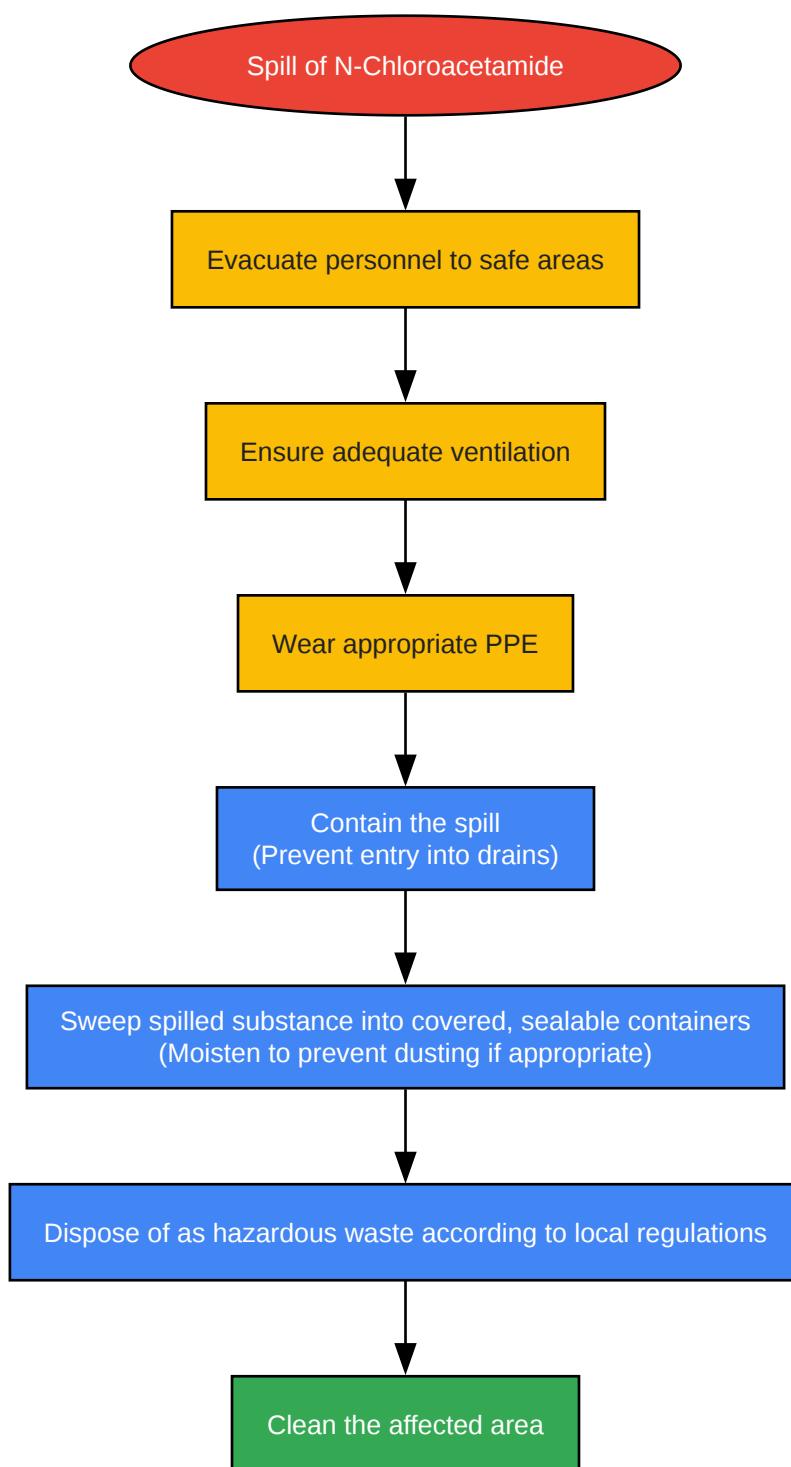
- Wash hands thoroughly after handling.<sup>[5][6]</sup>
- Contaminated work clothing should not be allowed out of the workplace.<sup>[5][6]</sup>

## Storage

Store **N-Chloroacetamide** in a cool, dry, and well-ventilated area in tightly closed containers.<sup>[6][7]</sup> It should be stored locked up and separated from strong oxidants, strong bases, strong acids, and foodstuffs.<sup>[3][6]</sup>

## Accidental Release Measures

In the event of a spill, follow these procedures:



[Click to download full resolution via product page](#)

Caption: Workflow for responding to an **N-Chloroacetamide** spill.

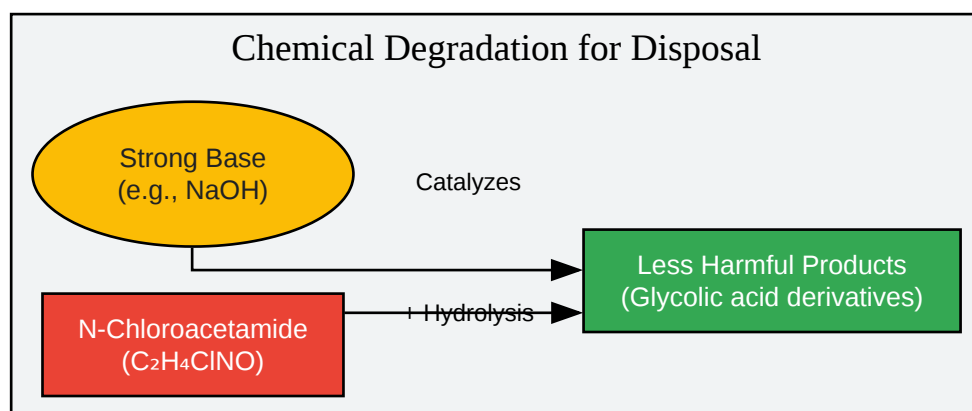
Personal protection includes using a particulate filter respirator adapted to the airborne concentration of the substance.[5] Do not let this chemical enter the environment.[5]

## Disposal Protocols

Waste material must be disposed of in accordance with national and local regulations.<sup>[6]</sup> Do not mix with other waste and handle uncleaned containers as you would the product itself.<sup>[6]</sup>

## Chemical Neutralization

**N-Chloroacetamide** can be neutralized with a solution of a strong base like sodium hydroxide (NaOH) or potassium hydroxide (KOH) to produce less harmful products.<sup>[1]</sup> This process involves the hydrolysis of the chloroacetamide.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Chloroacetamide - Sciencemadness Wiki [sciencemadness.org]
- 2. Page loading... [wap.guidechem.com]
- 3. Chloroacetamide | ClCH<sub>2</sub>CONH<sub>2</sub> | CID 6580 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. N-chloroacetamide CAS#: 598-49-2 [amp.chemicalbook.com]
- 5. chemicalbook.com [chemicalbook.com]

- 6. [sigmaaldrich.com](https://sigmaaldrich.com) [[sigmaaldrich.com](https://sigmaaldrich.com)]
- 7. [assets.thermofisher.com](https://assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com)]
- 8. [cdn.chemservice.com](https://cdn.chemservice.com) [[cdn.chemservice.com](https://cdn.chemservice.com)]
- 9. [cir-reports.cir-safety.org](https://cir-reports.cir-safety.org) [[cir-reports.cir-safety.org](https://cir-reports.cir-safety.org)]
- 10. [static.cymitquimica.com](https://static.cymitquimica.com) [[static.cymitquimica.com](https://static.cymitquimica.com)]
- To cite this document: BenchChem. [N-Chloroacetamide: A Comprehensive Technical Guide to Safety, Handling, and Disposal]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3344158#n-chloroacetamide-safety-handling-and-disposal-protocols>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)